

# Proper Disposal of Leualacin: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Leualacin*

Cat. No.: *B1674780*

[Get Quote](#)

Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **Leualacin**, a potent fluoroquinolone antibiotic chemically known as Levofloxacin, is critical to ensure laboratory safety, prevent environmental contamination, and maintain regulatory compliance. Unused or waste **Leualacin**, particularly in its concentrated form, should be managed as hazardous chemical waste. This guide provides a comprehensive overview of the necessary procedures for its safe handling and disposal in a laboratory setting.

## Leualacin (Levofloxacin) Data Sheet

For safe handling and disposal, it is essential to be aware of the physical, chemical, and toxicological properties of **Leualacin**. The following table summarizes key quantitative data.

Property	Value	Reference
Chemical Identity		
IUPAC Name	(S)-9-fluoro-2,3-dihydro-3-methyl-10-(4-methylpiperazin-1-yl)-7-oxo-7H-pyrido[1,2,3-de][1][2]benzoxazine-6-carboxylic acid	[3]
Synonyms	Leualacin, Levofloxacin, L-Ofloxacin, (-)-Ofloxacin	[4]
CAS Number	100986-85-4	[4][5]
Molecular Formula	C <sub>18</sub> H <sub>20</sub> FN <sub>3</sub> O <sub>4</sub>	[3][6]
Molecular Weight	361.37 g/mol (anhydrous), 370.38 g/mol (hemihydrate)	[3][7]
Physical Properties		
Appearance	Light yellowish-white to yellow-white crystal or crystalline powder	[3][7][8]
Melting Point	218 - 227 °C / 424.4 - 440.6 °F	[5]
Boiling Point	572 °C / 1061.6 °F	[5]
Solubility	Approx. 100 mg/mL at pH 0.6-5.8	[8]
Flash Point	> 110 °C / > 230 °F	[5]
Stability & Reactivity		
Chemical Stability	Stable under normal conditions. Decomposes in daylight.	[1][6][9]
Incompatible Materials	Strong oxidizing agents	[10]
Hazardous Decomposition	Emits toxic fumes of nitrogen oxides and hydrogen fluoride	[5]

when heated to  
decomposition.

Toxicological Data		
Acute Oral Toxicity (LD <sub>50</sub> , rat)	1478 mg/kg	[11]
Acute Oral Toxicity (LD <sub>50</sub> , mouse)	1803 mg/kg	[11]
Ecotoxicity Data		
Toxicity to Algae (EC <sub>50</sub> , M. aeruginosa)	7.9 µg/L	[12]
Predicted No Effect Concentration (PNEC)	Lowest HC5: 6.52 µg L <sup>-1</sup>	[13]

## Disposal Protocol: Managing Leualacin Waste

There are no standard laboratory protocols for the chemical inactivation or neutralization of **Leualacin**. Therefore, all **Leualacin** waste must be handled as hazardous chemical waste. The following step-by-step procedure outlines the proper disposal process.

Objective: To safely collect, label, and dispose of **Leualacin** waste in accordance with institutional and regulatory guidelines.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.
- Designated, leak-proof, and clearly labeled hazardous waste container (compatible with the waste type, e.g., polyethylene for aqueous solutions).
- Hazardous waste labels.
- Waste manifest or logbook as required by your institution.

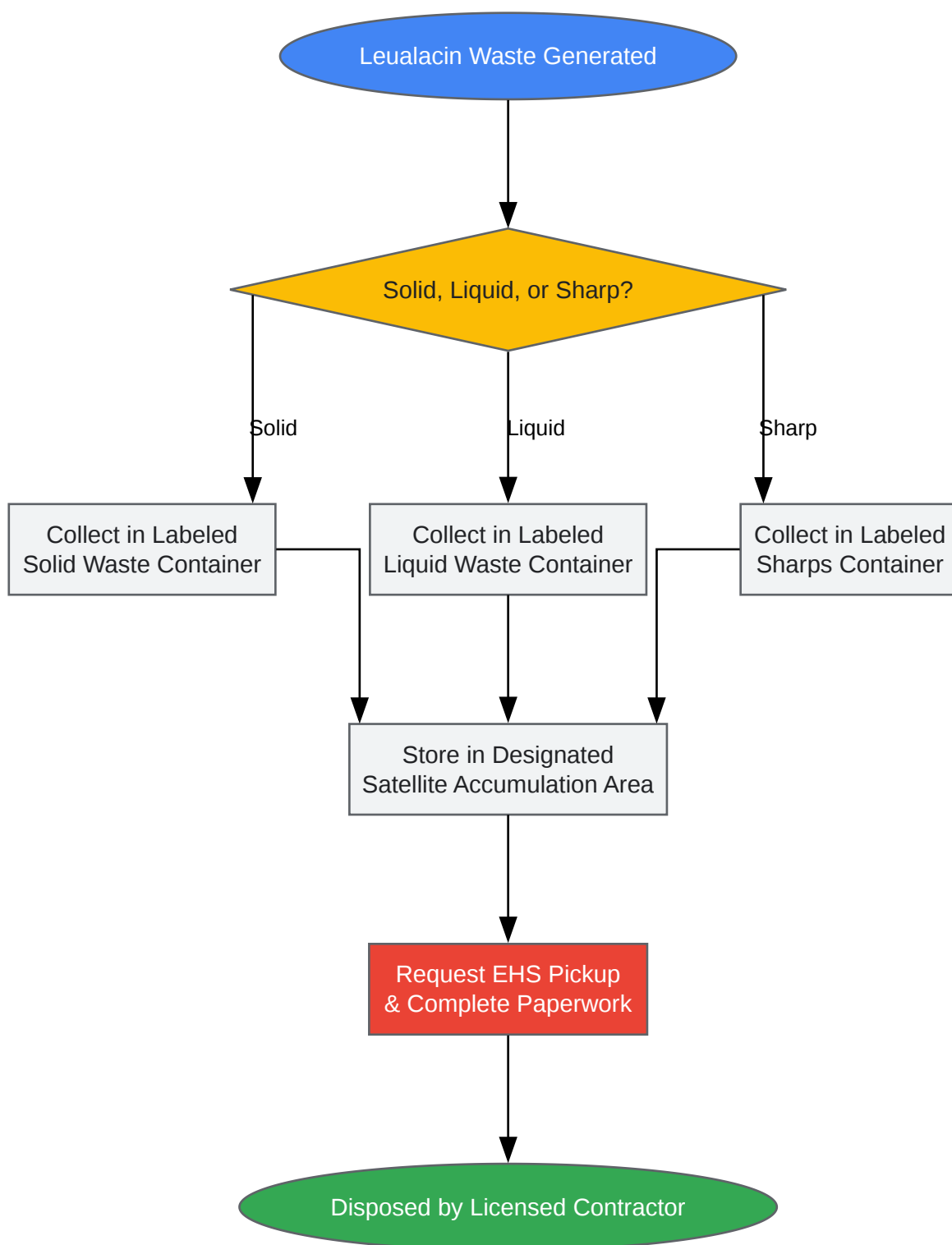
Procedure:

- Risk Assessment and PPE:
  - Before handling **Leualacin** waste, conduct a risk assessment.
  - Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Waste Segregation:
  - Do not mix **Leualacin** waste with other waste streams unless permitted by your institution's hazardous waste management plan.
  - Segregate waste into solid, liquid, and contaminated sharps.
- Disposal of Solid **Leualacin** Waste (unused powder, contaminated items):
  - Collect expired or unused solid **Leualacin** in its original container or a securely sealed, compatible container.
  - Place items contaminated with **Leualacin** (e.g., weighing boats, contaminated gloves, bench paper) into a designated, sealed plastic bag or container.
  - Label the container clearly as "Hazardous Waste" and specify "**Leualacin**" as the content.
- Disposal of Liquid **Leualacin** Waste (stock solutions, cell culture media):
  - Collect all liquid waste containing **Leualacin** in a designated, leak-proof, and shatter-resistant hazardous waste container.[\[14\]](#)
  - Do not dispose of **Leualacin** solutions down the drain.[\[5\]](#)
  - Securely cap the container when not in use to prevent spills and evaporation.
  - Label the container as "Hazardous Waste" and list all chemical components, including "**Leualacin**" and its approximate concentration.
- Disposal of Contaminated Sharps:

- Dispose of any sharps (e.g., needles, serological pipettes) contaminated with **Leualacin** in a designated, puncture-resistant sharps container labeled for hazardous chemical waste.
- Labeling and Storage:
  - Ensure all waste containers are accurately and clearly labeled with "Hazardous Waste," the full chemical name "**Leualacin**," and any other components.
  - Store the sealed and labeled waste containers in a designated satellite accumulation area, away from incompatible chemicals.
- Arranging for Pickup and Disposal:
  - Follow your institution's specific procedures for arranging the pickup of hazardous waste by the Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.
  - Complete all necessary paperwork, such as a waste manifest, accurately.

## Leualacin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Leualacin** waste in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Decision workflow for **Leualacin** waste disposal.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Leualacin**, minimizing risks to personnel and the environment. Always consult your institution's specific Environmental Health and Safety guidelines for detailed requirements.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The degradation of levofloxacin in infusions exposed to daylight with an identification of a degradation product with HPLC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Stability and Antibiotic Potency Improvement of Levofloxacin by Producing New Salts with 2,6- and 3,5-Dihydroxybenzoic Acid and Their Comprehensive Structural Study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Levofloxacin - Wikipedia [en.wikipedia.org]
- 4. Levofloxacin | C<sub>18</sub>H<sub>20</sub>FN<sub>3</sub>O<sub>4</sub> | CID 149096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. Levaquin (Levofloxacin): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 8. accessdata.fda.gov [accessdata.fda.gov]
- 9. The degradation of levofloxacin in infusions exposed to daylight with an identification of a degradation product with HPLC-MS [pubmed.ncbi.nlm.nih.gov]
- 10. carlroth.com [carlroth.com]
- 11. lupin.com [lupin.com]
- 12. researchgate.net [researchgate.net]
- 13. A Review on Fluoroquinolones' Toxicity to Freshwater Organisms and a Risk Assessment - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Proper Disposal of Leualacin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1674780#leualacin-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)